

Spectroscopic and Structural Elucidation of 2-Iodo-4-thiocyanatoaniline: A Technical Guide

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Compound of Interest

Compound Name: 2-Iodo-4-thiocyanatoaniline

Cat. No.: B15202425

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the anticipated spectral characteristics of **2-Iodo-4-thiocyanatoaniline**. Due to the limited availability of direct experimental data for this specific compound in public literature, this document leverages data from structurally similar molecules to predict its spectral behavior in Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Detailed experimental protocols for acquiring such data and a plausible synthetic route are also presented to facilitate further research and application in drug development.

Predicted Spectral Data

The following tables summarize the predicted spectral data for **2-Iodo-4-thiocyanatoaniline**. These predictions are derived from the analysis of related compounds, including various substituted iodoanilines and thiocyanatoanilines.

Table 1: Predicted ^1H NMR Spectral Data

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~ 7.8 - 8.0	d	~ 2.0	H-3
~ 7.4 - 7.6	dd	~ 8.5, 2.0	H-5
~ 6.7 - 6.9	d	~ 8.5	H-6
~ 4.0 - 5.0	br s	-	-NH ₂

Predicted solvent: CDCl₃. Chemical shifts are referenced to TMS (0 ppm).

Table 2: Predicted ¹³C NMR Spectral Data

Chemical Shift (δ , ppm)	Assignment
~ 148 - 150	C-1 (C-NH ₂)
~ 85 - 90	C-2 (C-I)
~ 138 - 140	C-3
~ 110 - 115	C-4 (C-SCN)
~ 130 - 132	C-5
~ 115 - 117	C-6
~ 110 - 112	-SCN

Predicted solvent: CDCl₃. Chemical shifts are referenced to TMS (0 ppm).

Table 3: Predicted IR Spectral Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450 - 3300	Medium, Sharp (doublet)	N-H stretch (asymmetric and symmetric)
2160 - 2140	Strong, Sharp	S-C≡N stretch (thiocyanate)
1620 - 1580	Strong	N-H bend
1500 - 1400	Medium - Strong	C=C aromatic ring stretch
~ 820	Strong	C-H out-of-plane bend (para-substitution)
~ 750	Medium	C-I stretch

Table 4: Predicted Mass Spectrometry Data

m/z	Interpretation
~ 276	[M] ⁺ (Molecular ion)
~ 218	[M - SCN] ⁺
~ 149	[M - I] ⁺
~ 92	[M - I - SCN] ⁺

Experimental Protocols

Synthesis of 2-Iodo-4-thiocyanatoaniline

A plausible synthetic route for **2-Iodo-4-thiocyanatoaniline** involves a two-step process starting from 4-aminophenyl thiocyanate.

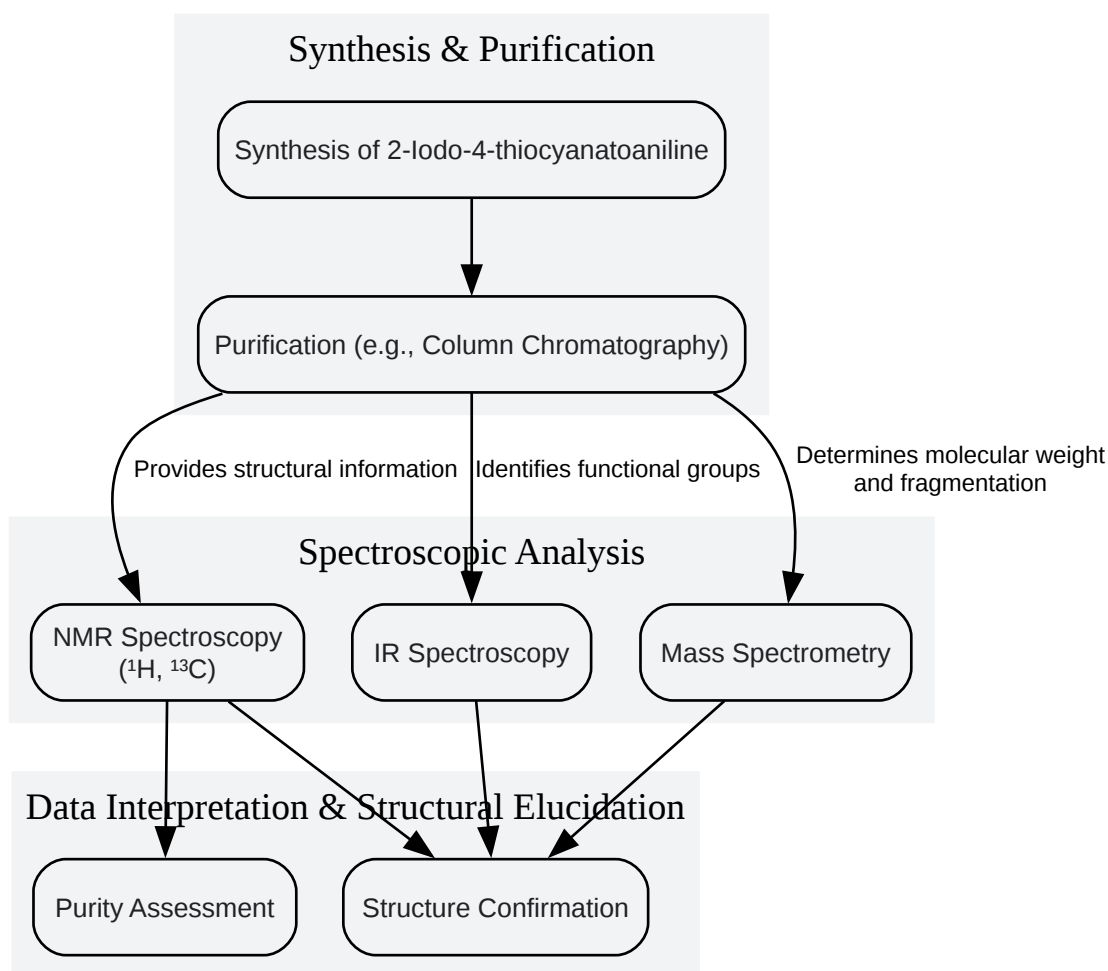
- **Thiocyanation of Aniline:** Aniline can be thiocyanated at the para-position using a variety of reagents, such as ammonium thiocyanate in the presence of an oxidizing agent like ammonium persulfate, to yield 4-aminophenyl thiocyanate.
- **Iodination of 4-aminophenyl thiocyanate:** The resulting 4-aminophenyl thiocyanate can then be iodinated at the ortho-position to the amino group. A common method for such

regioselective iodination is the use of iodine monochloride (ICl) or a mixture of an iodide salt (e.g., KI) and an oxidizing agent in a suitable solvent like acetic acid.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra would be acquired on a 400 MHz or higher field spectrometer. The sample would be dissolved in a deuterated solvent, typically chloroform-d (CDCl_3), with tetramethylsilane (TMS) as an internal standard.
- Infrared (IR) Spectroscopy: The IR spectrum would be obtained using a Fourier-Transform Infrared (FTIR) spectrometer. The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or as a KBr pellet.
- Mass Spectrometry (MS): Mass spectral data would be obtained using an electron ionization (EI) mass spectrometer. The sample would be introduced directly or via a gas chromatograph (GC) to determine the molecular weight and fragmentation pattern.

Visualizations



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Caption: Workflow for the synthesis and spectroscopic analysis of **2-Iodo-4-thiocyanatoaniline**.

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